

Lapazine: A Technical Guide to its Therapeutic Potential

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Lapazine

Cat. No.: B1248162

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lapazine, a synthetic phenazine derivative of β -lapachone, has emerged as a compound of interest with potential therapeutic applications, primarily in the realm of infectious diseases. This technical guide provides a comprehensive overview of the current state of knowledge on **lapazine**, focusing on its synthesis, formulation, and biological activity. While research is ongoing, this document consolidates the available quantitative data, experimental methodologies, and proposed mechanisms of action to serve as a valuable resource for the scientific community. The primary focus of current research is on its potent activity against *Mycobacterium tuberculosis*, including drug-resistant strains. This guide will also touch upon the potential, yet largely unexplored, antitumor properties of **lapazine**, drawing parallels with its parent compound, β -lapachone.

Chemical and Physical Properties

Lapazine is a yellow solid with the molecular formula $C_{21}H_{18}N_2O$ and a molecular weight of 314.4 g/mol. [1] Its phenazine structure is central to its chemical reactivity, particularly its ability to participate in redox reactions. [1] However, a significant challenge in its development is its low solubility in aqueous solutions, which has prompted research into novel formulation strategies to enhance its bioavailability. [1]

Potential Therapeutic Applications

Antitubercular Activity

The most well-documented therapeutic potential of **lapazine** lies in its activity against *Mycobacterium tuberculosis*. In vitro studies have demonstrated its efficacy against both the standard H37Rv strain and a rifampicin-resistant strain.

Data Presentation: In Vitro Antitubercular Activity of **Lapazine**

Strain	Minimum Inhibitory Concentration (MIC) (µg/mL)	Reference
<i>Mycobacterium tuberculosis</i> H37Rv	3.00	[1][2][3]
Rifampicin-Resistant <i>M. tuberculosis</i>	1.56	[1][2][3]

Antitumor Potential

While direct evidence for the antitumor activity of **lapazine** is limited in the current literature, its structural relationship to β -lapachone suggests it may possess similar properties. β -lapachone is known to exhibit cytotoxicity against a variety of cancer cell lines, and this activity is often dependent on the expression of NAD(P)H:quinone oxidoreductase 1 (NQO1). Further research is required to determine if **lapazine** shares this mechanism and to what extent it is effective against cancer cells.

Experimental Protocols

Synthesis of Lapazine

Lapazine is synthesized from lapachol, a natural product extracted from the heartwood of trees of the *Tabebuia* species. The synthesis is a multi-step process.

Experimental Workflow: Synthesis of **Lapazine**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Formulation and Characterization of Nanoparticulate Drug Carrier System for Lacidipine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Synthesis and characterization of the antitubercular phenazine lapazine and development of PLGA and PCL nanoparticles for its entrapment - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Lapazine: A Technical Guide to its Therapeutic Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1248162#potential-therapeutic-applications-of-lapazine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com